Biological activity and function of 3-Undecanone

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Compound of Interest		
Compound Name:	*3-Undecanone*	
CAS No.:	*2216-87-7*	
Cat. No.:	*B1584539*	Get Quote

3-Undecanone: Biological Function, Antimicrobial Efficacy, and Pheromonal Signaling

Executive Summary

3-Undecanone (Ethyl octyl ketone; CAS 2216-87-7) is a lipophilic volatile ketone often overshadowed by its isomer, 2-undecanone (methyl nonyl ketone), a widely registered insect repellent. However, **3-undecanone** possesses a distinct biological profile characterized by specific antifungal efficacy, immunomodulatory potential, and critical roles in chemical ecology as a pheromone in hymenopterans and lepidopterans. This guide synthesizes the technical specifications, biological activities, and experimental protocols for **3-undecanone**, designed for researchers in chemical biology and pest management.

Chemical Identity & Physical Properties

Unlike the methyl ketone structure of 2-undecanone, **3-undecanone** features an ethyl group flanking the carbonyl, influencing its volatility and interaction with olfactory receptors.

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Property	Specification
IUPAC Name	Undecan-3-one
Common Synonyms	Ethyl octyl ketone; 3-Oxoundecane
CAS Number	2216-87-7
Molecular Formula	$C_{11}H_{22}O$
Molecular Weight	170.29 g/mol
Physical State	Colorless to pale yellow liquid
Solubility	Soluble in ethanol, oils; Insoluble in water
Odor Profile	Fruity, slightly floral, fatty

Biological Activity I: Antimicrobial & Immunomodulatory Function

Research indicates that **3-undecanone** exhibits selective antimicrobial activity, functioning effectively as a fungistat rather than a broad-spectrum bactericide.

Selective Antimicrobial Efficacy

According to Gibka et al. (2009), **3-undecanone** demonstrates a clear hierarchy of efficacy:

- High Efficacy: Fungal strains (Candida mycoderma, Aspergillus niger).
- Low/Negligible Efficacy: Bacterial strains (Escherichia coli, Bacillus subtilis).

This selectivity suggests a mechanism of action involving fungal membrane disruption or interference with ergosterol biosynthesis pathways, common to medium-chain terpenes/ketones, rather than the peptidoglycan interaction required for bacterial inhibition.

Immunomodulatory Effects

Beyond direct antimicrobial action, **3-undecanone** has been observed to stimulate mammalian immune responses. Studies on murine models indicate:

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- Enhancement of antibody production.
- Increased metabolic and phagocytic activity of leukocytes.
- Stimulation of splenic T and B lymphocyte proliferation.

Table 1: Comparative Antimicrobial Efficacy of **3-Undecanone**

Target Organism	Type	Inhibition Level	Mechanism Insight
Candida mycoderma	**Yeast**	High	**Lipophilic interaction with fungal membrane.**
Aspergillus niger	Mold	High	Inhibition of spore germination/hyphal growth.
Escherichia coli	Gram (-) Bacteria	Low	Outer membrane barrier prevents ketone penetration.

| Bacillus subtilis | Gram (+) Bacteria | Low | Peptidoglycan layer remains permeable but target site unaffected. |

Biological Activity II: Chemical Ecology & Pheromones

3-Undecanone acts as a semiochemical (signal chemical) in complex insect communication systems.

Weaver Ant (Oecophylla longinoda)

In the African weaver ant, **3-undecanone** is a component of the mandibular gland secretion.[1] It functions as a specific alarm and attack marker.

- Context: When a major worker encounters a threat, it releases a blend of volatiles.

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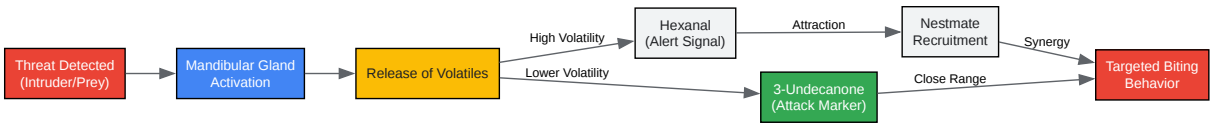
- Function: While hexanal (another component) causes general alerting, **3-undecanone** specifically acts as a marker for attack, inducing attracted nestmates to bite the marked target.

Heliconius Butterflies (Heliconius erato)

3-Undecanone is found in the male clasper scent glands (androconia).

- Function: It serves as part of a complex "anti-aphrodisiac" or courtship blend transferred to females or released during courtship to mediate mate choice and reproductive isolation.

Figure 1: Alarm Signaling Pathway in Oecophylla longinoda



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Caption: The dual-component alarm system of Oecophylla longinoda. **3-Undecanone** functions specifically as the aggression trigger once nestmates are recruited by hexanal.

Experimental Protocol: Impedimetric Antimicrobial Assay

To verify the fungistatic activity of **3-undecanone**, the impedimetric method is recommended over optical density (OD) measurements. This method measures the change in electrical conductance of the growth medium caused by the metabolic release of ions (organic acids) by growing microbes. It is more sensitive for volatile, lipophilic compounds that might form emulsions interfering with OD readings.

Protocol Parameters

- Instrument: Impedance Microbiology System (e.g., Bactometer or similar).

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- Test Compound: **3-Undecanone** (CAS 2216-87-7), >98% purity.
- Solvent: Ethanol (for initial dilution, <1% final concentration to avoid solvent toxicity).

Step-by-Step Workflow

- Inoculum Preparation:
  - Culture Candida mycoderma or Aspergillus niger on Sabouraud Dextrose Agar (SDA) for 48h.
  - Prepare a suspension in sterile saline to

    CFU/mL.
- Module Preparation:
  - Fill impedance module wells with 1 mL of broth (e.g., YPD for yeast).
  - Add **3-undecanone** to achieve final concentrations (e.g., 100, 250, 500, 1000 ppm). Include a solvent control (ethanol only) and a growth control.
- Inoculation:
  - Add 0.1 mL of microbial suspension to each well.
- Measurement:
  - Incubate modules at optimal temperature (25°C for fungi).
  - Monitor Detection Time (DT): The time required for the percentage change in conductance/impedance to exceed a set threshold (usually 5%).
- Data Analysis:
  - Prolonged DT compared to control indicates inhibition.
  - Total lack of signal change indicates fungicidal/bactericidal effect.

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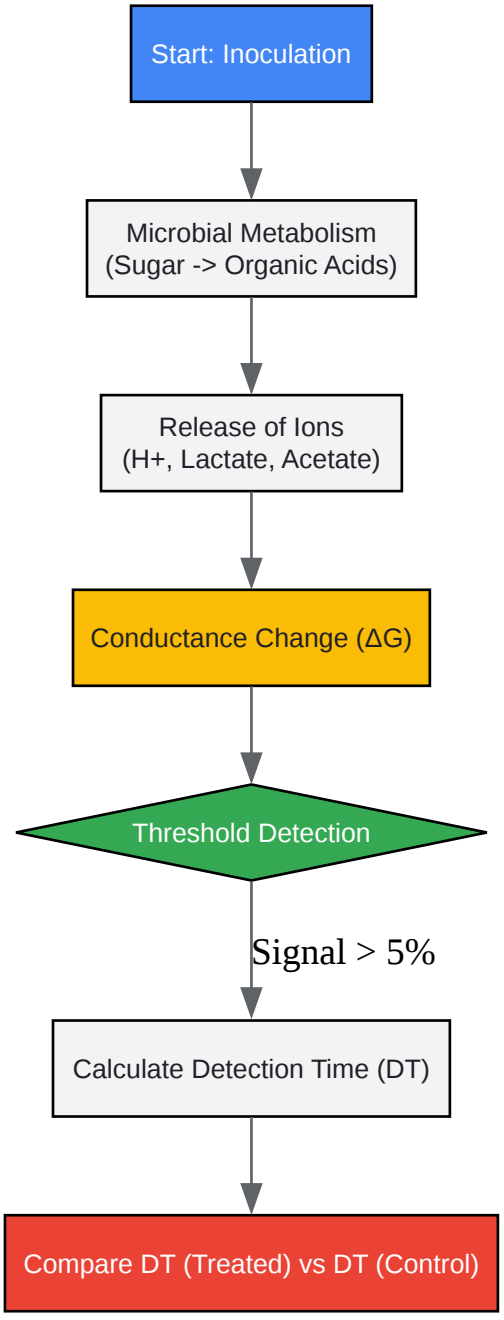
Figure 2: Impedimetric Assay Logic



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Caption: Workflow for impedimetric determination of antimicrobial activity. **3-Undecanone** delays the metabolic ion release, extending the Detection Time (DT).

Safety & Handling (GHS Classification)

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While naturally occurring, **3-undecanone** is a concentrated ketone and requires standard chemical safety protocols.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[2]
- H411: Toxic to aquatic life with long-lasting effects.
- Handling: Use nitrile gloves and chemical splash goggles. Work in a fume hood to avoid inhalation of vapors.

References

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